

Molecular structure of 2,4-Dimethylbenzenethiol

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Compound of Interest

Compound Name: 2,4-Dimethylbenzenethiol

CAS No.: 13616-82-5

Cat. No.: B047642

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The Molecular Structure & Application Guide: [2,4-Dimethylbenzenethiol](#)[1]

Executive Summary

2,4-Dimethylbenzenethiol (CAS: 13616-82-5), also designated as 2,4-Xylenethiol, acts as a critical sulfur-based nucleophile in modern medicinal chemistry and materials science.[1] Unlike its oxygen analog (2,4-xylenol), the thiol moiety confers unique acidity ($pK_a \sim 6-7$), oxidation potential, and metal-binding affinity.[1]

Its primary industrial significance lies in its role as a strategic pharmacophore precursor—most notably in the synthesis of the antidepressant Vortioxetine, where it introduces the aryl-thioether linkage essential for serotonin receptor modulation.[1] Beyond pharma, it serves as a chain-transfer agent in polymerization and a stabilizing ligand for noble metal nanoclusters (Au/Ag).[1]

This guide dissects the molecular architecture, spectroscopic fingerprint, synthetic pathways, and handling protocols required for high-integrity research applications.[1]

Molecular Architecture & Physiochemical Properties^[1]

The reactivity of **2,4-dimethylbenzenethiol** is dictated by the interplay between the electron-donating methyl groups and the polarizable sulfur atom.^[1]

2.1 Structural Connectivity

The molecule consists of a benzene core substituted at the C1 position with a sulfhydryl (-SH) group.^[1] Methyl (-CH₃) groups occupy the C2 (ortho) and C4 (para) positions.^[1]

- **Steric Influence:** The C2-methyl group exerts steric pressure on the thiol moiety, often forcing the S-H bond out of coplanarity with the aromatic ring, which subtly influences the S-H bond dissociation energy (BDE).^[1]
- **Electronic Effect:** Both methyl groups are weak electron donors (inductive effect, +I).^[1] This increases the electron density on the sulfur atom compared to unsubstituted benzenethiol, making **2,4-dimethylbenzenethiol** a stronger nucleophile but slightly less acidic.^[1]

2.2 Key Physical Constants

Property	Value	Context
Molecular Formula	C ₈ H ₁₀ S	MW: 138.23 g/mol
Boiling Point	207–208 °C	High BP due to dipole-dipole interactions (weaker H-bonding than phenols).[1]
Density	1.022 g/mL	Slightly denser than water.[1]
pKa (Predicted)	~7.0	Significantly more acidic than 2,4-xyleneol (pKa ~10.5); deprotonates readily with weak bases (e.g., K ₂ CO ₃).[1]
Appearance	Colorless/Pale Yellow Liquid	Oxidizes to disulfide (yellow/brown) upon air exposure.[1]
Odor Threshold	< 1 ppb	Characteristic "stench" requiring bleach neutralization. [1]

Spectroscopic Fingerprinting

Accurate identification requires multi-modal analysis. The following data points are standard for high-purity (>98%) samples.

3.1 Nuclear Magnetic Resonance (NMR)

- ¹H NMR (CDCl₃, 400 MHz):
 - δ 2.25 & 2.30 ppm (s, 6H): Two distinct singlets for C2-CH₃ and C4-CH₃.
 - δ 3.1–3.3 ppm (s/br, 1H): The S-H proton.[1] Shift varies with concentration and solvent H-bonding.[1]
 - δ 6.8–7.2 ppm (m, 3H): Aromatic protons.[1]
 - H3: Singlet-like (due to weak meta-coupling).[1]

- H5/H6: Doublets (ortho-coupling, $J \approx 8$ Hz).[1]
- ^{13}C NMR:
 - Distinct peaks for methyl carbons (~ 20 ppm) and aromatic carbons (125–140 ppm).[1] The C-S carbon typically appears upfield relative to C-O analogs.[1]

3.2 Infrared Spectroscopy (FT-IR)

- S-H Stretch: A weak, sharp band at $2550\text{--}2600\text{ cm}^{-1}$. [1] This is the diagnostic peak; its absence usually indicates oxidation to the disulfide.[1]
- C=C Aromatic: $1450\text{--}1600\text{ cm}^{-1}$. [1]

3.3 Mass Spectrometry (GC-MS)

- Molecular Ion (M^+): m/z 138.[1]
- Base Peak: Often m/z 105 (Loss of -SH radical, $[\text{M}-33]^+$) or m/z 137 ($[\text{M}-\text{H}]^+$). [1]

Synthetic Pathways & Manufacturing

Researchers typically encounter two grades: Industrial (Sulfonyl Reduction) and Pharma-Grade (Newman-Kwart).[1]

Method A: Sulfonyl Chloride Reduction (Industrial Route)

Used for bulk production where trace disulfide impurities are acceptable.[1]

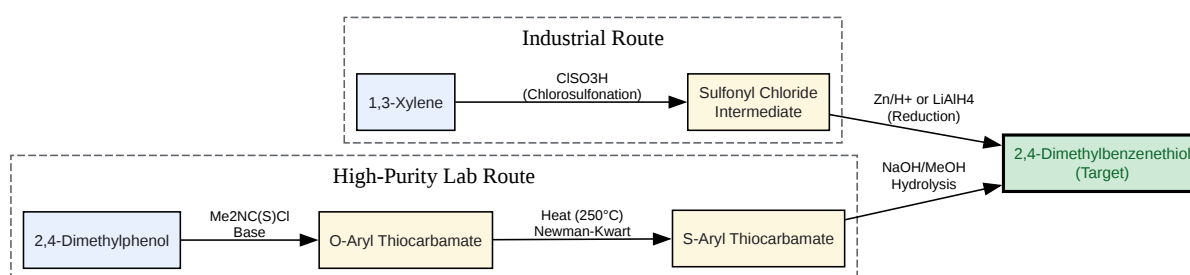
- Chlorosulfonation: 1,3-Xylene + Chlorosulfonic acid $\rightarrow$ 2,4-Dimethylbenzenesulfonyl chloride.[1][2]
- Reduction: The sulfonyl chloride is reduced using Zinc/ H_2SO_4 or LiAlH_4 to the thiol.[1]
 - Drawback: Can yield disulfide byproducts if reduction is incomplete.[1]

Method B: Newman-Kwart Rearrangement (High-Purity Route)

Preferred for drug development to avoid regioisomers.[1]

- Activation: 2,4-Dimethylphenol is reacted with dimethylthiocarbamoyl chloride to form the O-aryl thiocarbamate.[1][3]
- Thermal Rearrangement: Heating (~250°C) migrates the sulfur to the ring, forming the S-aryl thiocarbamate.[1]
- Hydrolysis: Basic hydrolysis yields the free thiol.[1]

Visualization: Synthetic Logic



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Caption: Comparison of the Industrial Chlorosulfonation route vs. the Laboratory Newman-Kwart Rearrangement for synthesizing **2,4-Dimethylbenzenethiol**.

Applications in Drug Discovery: The Vortioxetine Case

The most high-profile application of **2,4-dimethylbenzenethiol** is in the synthesis of Vortioxetine (Trintellix), a multimodal antidepressant.[1][4]

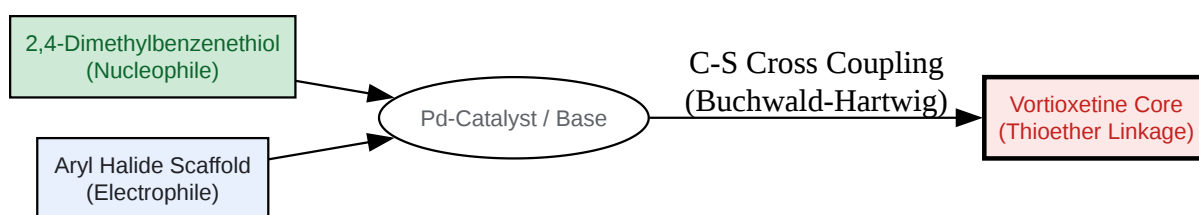
Mechanism of Synthesis

The thiol acts as a nucleophile in a palladium-catalyzed C-S cross-coupling (Buchwald-Hartwig type) or a nucleophilic aromatic substitution ($\text{S}_\text{N}\text{Ar}$) reaction with an appropriate aryl halide (e.g., 2-bromiodobenzene derivative) to form the core bis-aryl sulfide structure.[1]

Why this Thiol? The 2,4-dimethyl substitution pattern is not arbitrary.[1] It provides:

- Metabolic Stability: The methyl groups block the metabolically vulnerable ortho/para positions on the phenyl ring.[1]
- Receptor Selectivity: The steric bulk dictates the twist angle of the thioether linkage, optimizing fit within the Serotonin Transporter (SERT) pocket.[1]

Visualization: Vortioxetine Fragment Assembly



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Caption: The strategic role of **2,4-Dimethylbenzenethiol** in assembling the thioether backbone of the antidepressant Vortioxetine.[1]

Safety & Handling Protocols

Warning: This compound is a Stench agent and a Skin/Eye Irritant.[1]

6.1 Hazard Profile (GHS)

- H226: Flammable liquid and vapor.[1][5][6]
- H315/H319: Causes skin and serious eye irritation.[1][5]
- H335: May cause respiratory irritation.[1][5][7]

6.2 Odor Neutralization Protocol

Never wash thiol glassware directly with water.[1]

- Prepare Bath: 10% Sodium Hypochlorite (Bleach) or dilute H₂O₂ in basic solution.[1]

- Soak: Submerge all glassware/syringes for 2 hours.
 - Chemistry: Oxidation converts the smelly thiol (-SH) to the odorless sulfonate (-SO₃H).[1]
- Rinse: Wash with acetone, then water.[1]

6.3 Storage

- Atmosphere: Store under Argon or Nitrogen.[1] Oxygen promotes disulfide formation (dimerization).[1]
- Temp: 2–8°C recommended to minimize vapor pressure and smell.[1]

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